

Physical properties of 1-(2-Chlorophenyl)cyclopropanecarbonitrile (solubility, melting point)

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)cyclopropanecarbonitrile

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Physical Properties of 1-(2-Chlorophenyl)cyclopropanecarbonitrile: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the known physical properties of **1-(2-Chlorophenyl)cyclopropanecarbonitrile**, with a focus on its solubility and melting point. Due to the limited availability of experimental data for this specific compound, this document also includes predicted values and data from structurally related analogs to provide a comparative context for researchers.

Summary of Physical Properties

Quantitative data for the physical properties of **1-(2-Chlorophenyl)cyclopropanecarbonitrile** is scarce in publicly available literature. The following table summarizes the available predicted data for the target compound and experimental data for related isomers and analogs. This comparative presentation is intended to offer a reference framework for researchers working with similar chemical scaffolds.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
1-(2-Chlorophenyl)cyclopropanecarbonitrile	122143-18-4	C ₁₀ H ₈ ClN	177.63	Not Available	312.2 ± 35.0 (Predicted)[1]
2-(4-Chlorophenyl)cyclopropane-1,1-dicarbonitrile	78977-59-0	C ₁₁ H ₇ ClN ₂	202.64	124 to 127	Not Available

Note: The boiling point for **1-(2-Chlorophenyl)cyclopropanecarbonitrile** is a predicted value and should be treated as an estimate. Experimental verification is recommended.

Experimental Protocols

Detailed experimental protocols for the determination of the solubility and melting point of **1-(2-Chlorophenyl)cyclopropanecarbonitrile** are not described in the reviewed literature. For general guidance, researchers can refer to standard methodologies for determining these physical properties.

General Protocol for Melting Point Determination:

A standard method for melting point determination involves using a capillary melting point apparatus. A small, powdered sample of the crystalline compound is packed into a capillary tube, which is then heated in a calibrated apparatus. The temperature range over which the substance melts is observed and recorded as the melting point.

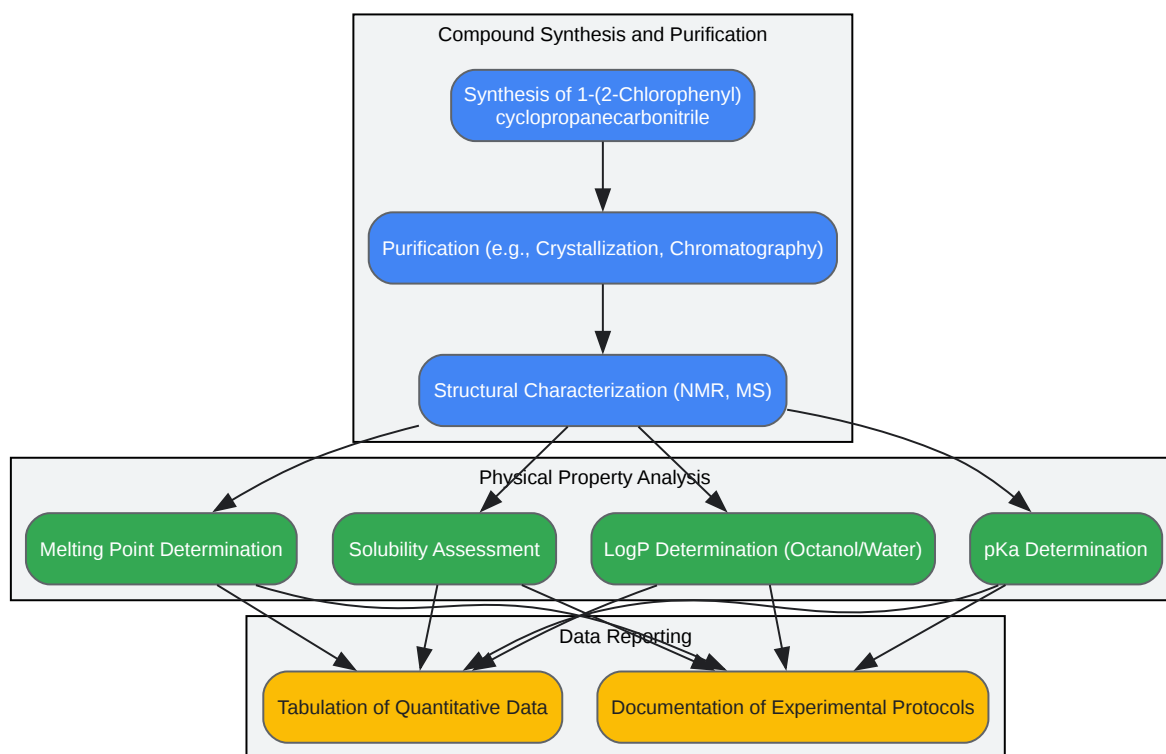
General Protocol for Solubility Assessment:

Solubility can be determined by adding a known amount of the solute (**1-(2-Chlorophenyl)cyclopropanecarbonitrile**) to a known volume of a specific solvent at a controlled temperature. The mixture is agitated until equilibrium is reached. The concentration of the dissolved solute in the saturated solution is then measured using an appropriate

analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC), after filtering out any undissolved solid. This process can be repeated for a range of pharmaceutically and industrially relevant solvents.

Logical Workflow for Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a novel or uncharacterized compound like **1-(2-Chlorophenyl)cyclopropanecarbonitrile**.



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Caption: Workflow for Physical Property Characterization.

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References

- 1. 122143-18-4 CAS MSDS (1-(2-CHLORO-PHENYL)-CYCLOPROPANECARBONITRILE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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